

An In-depth Technical Guide to 3-Bromoperylene: Structure, Properties, and Applications

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Compound of Interest

Compound Name: **3-Bromoperylene**

Cat. No.: **B1279744**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential applications of **3-Bromoperylene**, a key building block in the development of advanced organic materials. The information is curated for professionals in research, chemical sciences, and drug development, with a focus on presenting quantitative data and detailed experimental methodologies.

Chemical Structure and Identification

3-Bromoperylene is a polycyclic aromatic hydrocarbon (PAH) consisting of a perylene core substituted with a single bromine atom at the 3-position.

Identifier	Value
IUPAC Name	3-bromoperylene[1]
CAS Number	23683-68-3[1][2]
Molecular Formula	C ₂₀ H ₁₁ Br[1][2]
Molecular Weight	331.21 g/mol [2]
Canonical SMILES	C1=CC2=C3C(=C1)C4=C5C(=CC=C4)C(=CC=C5C3=CC=C2)Br[1]
InChI Key	GPBMCEWKAPSTOU-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Bromoperylene** is presented below.

Property	Value	Source
Appearance	Light yellow to yellow solid	[3]
Melting Point	245-246 °C	[4]
Boiling Point	512.0 ± 19.0 °C at 760 mmHg (Predicted)	[5]
Solubility	Soluble in dichloromethane; used in chromatography with dichloromethane/hexane mixtures.[6] Further quantitative data is not readily available.	[6]
Storage	Store at room temperature in a dry, sealed container.[2]	[2]

Synthesis of 3-Bromoperylene

The most common laboratory-scale synthesis of **3-Bromoperylene** involves the electrophilic bromination of perylene using N-bromosuccinimide (NBS).

Experimental Protocol: Synthesis from Perylene

This protocol is adapted from established literature procedures.[\[6\]](#)

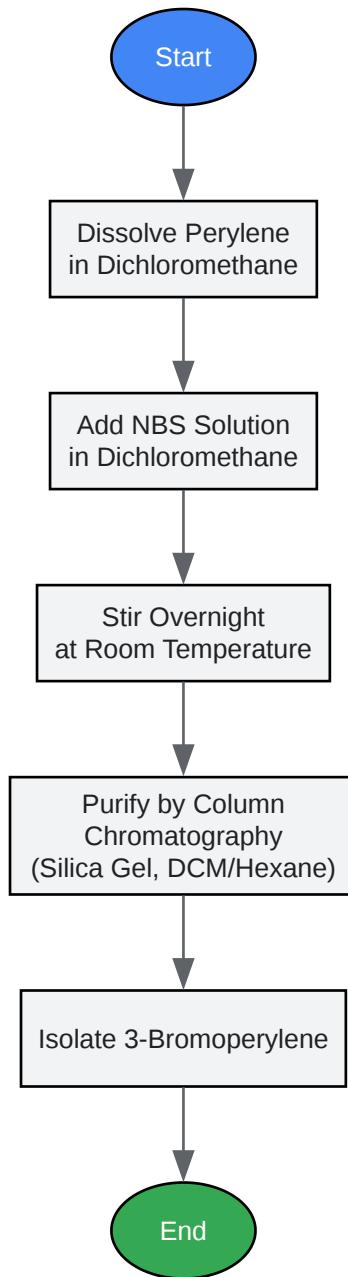
Materials:

- Perylene
- N-Bromosuccinimide (NBS)
- Dichloromethane (DCM)
- Hexane
- Silica gel for column chromatography

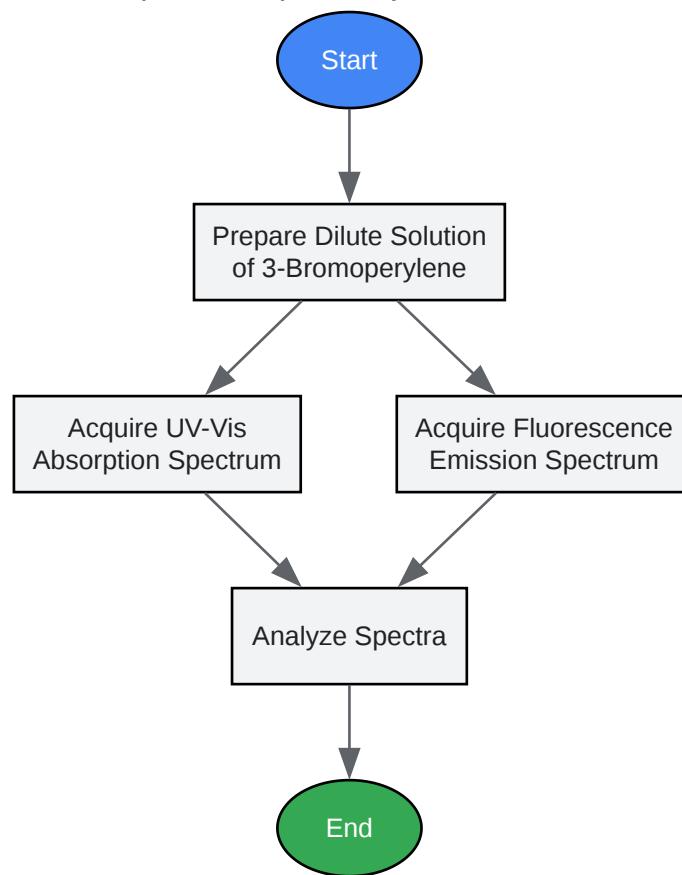
Procedure:

- Dissolve perylene (1.0 eq.) in dichloromethane.
- Slowly add a solution of N-bromosuccinimide (1.1 eq.) in dichloromethane to the perylene solution at room temperature.
- Stir the reaction mixture at room temperature overnight.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, purify the crude product by silica gel column chromatography using a mixture of dichloromethane and hexane as the eluent.
- Collect the fractions containing the desired product and remove the solvent under reduced pressure to yield **3-Bromoperylene** as a yellow crystalline solid.

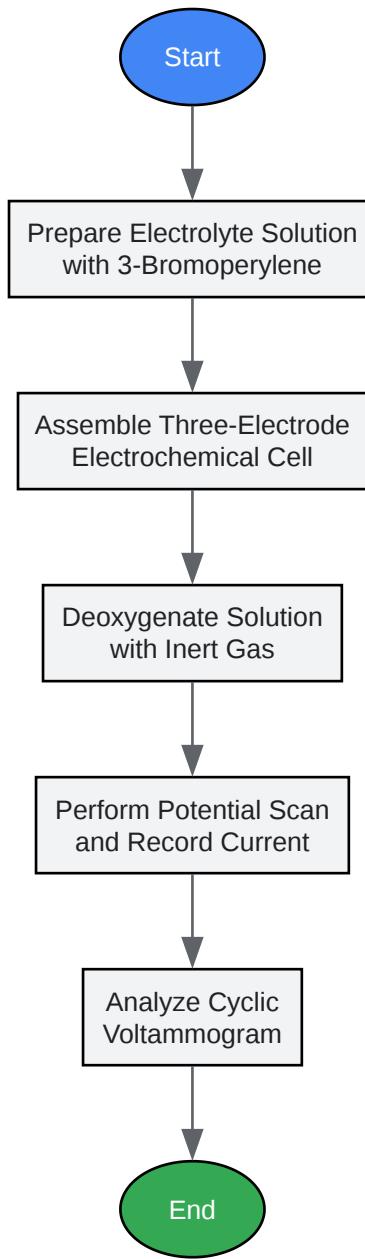
Synthesis Workflow for 3-Bromoperylene



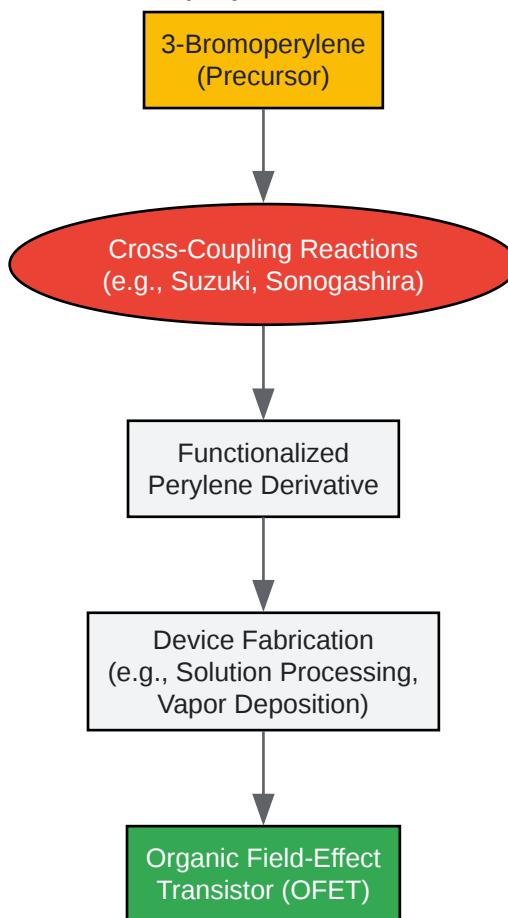
Spectroscopic Analysis Workflow



Cyclic Voltammetry Experimental Workflow



Role of 3-Bromoperylene in OFET Materials

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